

# An In-depth Technical Guide to (1,5-Cyclooctadiene)methylpalladium(II) Chloride

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## Compound of Interest

Compound Name: *Pd-clme(cod)*

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(1,5-Cyclooctadiene)methylpalladium(II) chloride, with the chemical formula  $C_9H_{15}ClPd$ , is an organometallic compound widely utilized as a catalyst and precursor in organic synthesis. This technical guide provides a comprehensive overview of its properties, synthesis, and applications, with a focus on its role in facilitating carbon-carbon bond formation.

## Core Properties

(1,5-Cyclooctadiene)methylpalladium(II) chloride is a light gray powder.<sup>[1][2]</sup> It is a coordination complex where a palladium(II) center is bound to a methyl group, a chloride ligand, and a 1,5-cyclooctadiene (COD) ligand. The COD ligand, a bidentate olefin, confers stability to the complex.<sup>[2]</sup>

Table 1: Physical and Chemical Properties of (1,5-Cyclooctadiene)methylpalladium(II) Chloride

| Property         | Value   | Reference(s)        |
|------------------|---|---------------------|
| Chemical Formula | $C_9H_{15}ClPd$   | <a href="#">[2]</a> |
| Molecular Weight | 265.09 g/mol  | <a href="#">[2]</a> |
| Appearance       | Light gray powder   | <a href="#">[2]</a> |
| Melting Point    | 124-129 °C  |                     |
| Flash Point      | 97 °C   | <a href="#">[2]</a> |
| Solubility       | Soluble in chloroform. <a href="#">[3]</a><br>Insoluble in water. | <a href="#">[2]</a> |

## Synthesis and Characterization

A common method for the synthesis of methylpalladium(II) complexes involves transmetalation reactions. For instance, various methylpalladium(II) complexes with pyrimidine-functionalized N-heterocyclic carbene ligands have been prepared from chloro(methyl)(cyclooctadiene)palladium(II) and the corresponding silver complexes.[\[4\]](#)

While a specific, detailed experimental protocol for the synthesis of the title compound is not readily available in the searched literature, a general approach can be inferred. The synthesis of related compounds, such as dichloro(1,5-cyclooctadiene)palladium(II), involves the reaction of a palladium salt with 1,5-cyclooctadiene.[\[3\]](#)

Characterization of (1,5-Cyclooctadiene)methylpalladium(II) chloride and related compounds relies heavily on spectroscopic techniques.

Table 2: Spectroscopic Data for Related Methylpalladium(II) Complexes

| Complex                           | $^1H$ NMR ( $\delta$ , ppm)       | $^{13}C$ NMR ( $\delta$ , ppm) | Reference           |
|-----------------------------------|-----------------------------------|--------------------------------|---------------------|
| $[(pym)^NHC-R)PdII(CH_3)X]$       | 0.04 (s, 3H, Pd-CH <sub>3</sub> ) | -7.4 (Pd-CH <sub>3</sub> )     | <a href="#">[4]</a> |
| 1.27 (s, 3H, Pd-CH <sub>3</sub> ) | -1.5 (Pd-CH <sub>3</sub> )        | <a href="#">[4]</a>            |                     |
| 0.87 (s, 3H, Pd-CH <sub>3</sub> ) | -11.6 (Pd-CH <sub>3</sub> )       | <a href="#">[4]</a>            |                     |

Note: The provided data is for related complexes and serves as a reference. Specific data for the title compound was not found in the searched literature.

## Role in Catalysis

(1,5-Cyclooctadiene)methylpalladium(II) chloride is a versatile catalyst precursor for a variety of palladium-catalyzed cross-coupling reactions. These reactions are fundamental in the synthesis of complex organic molecules, including pharmaceuticals and advanced materials. The complex is suitable for use in several key transformations:

- Suzuki-Miyaura Coupling
- Heck Reaction
- Buchwald-Hartwig Cross-Coupling
- Negishi Coupling
- Sonogashira Coupling
- Stille Coupling
- Hiyama Coupling

The catalytic utility of this compound stems from the ability of the palladium center to undergo a series of elementary steps, including oxidative addition, transmetalation, and reductive elimination, which together form the catalytic cycle.

## Reaction Mechanisms and Experimental Protocols

The general mechanism for palladium-catalyzed cross-coupling reactions involves the transformation of a palladium(0) species. While (1,5-Cyclooctadiene)methylpalladium(II) chloride is a Pd(II) complex, it can be reduced *in situ* to the catalytically active Pd(0) species.

## General Catalytic Cycle for Cross-Coupling Reactions

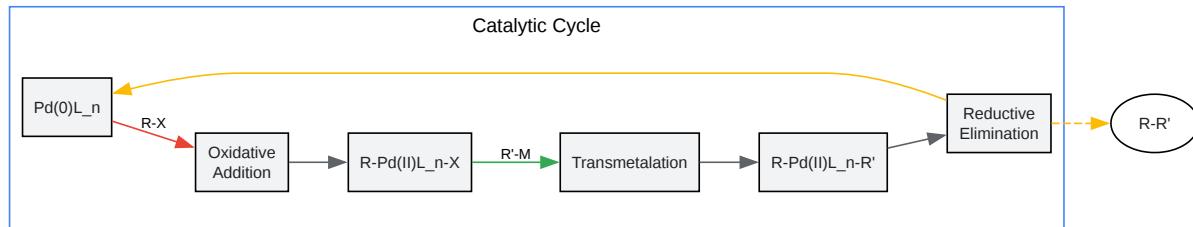
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Figure 1: A generalized catalytic cycle for palladium-catalyzed cross-coupling reactions.

## Experimental Protocol: Suzuki-Miyaura Coupling (General Example)

While a specific protocol using (1,5-Cyclooctadiene)methylpalladium(II) chloride was not found, a general procedure for a Suzuki-Miyaura coupling is as follows:

- **Reaction Setup:** In a reaction vessel, combine the aryl halide (1.0 eq.), the boronic acid (1.1-1.5 eq.), and a base (e.g.,  $\text{K}_2\text{CO}_3$ ,  $\text{Cs}_2\text{CO}_3$ , 2-3 eq.).
- **Catalyst Addition:** Add the palladium catalyst (e.g., (1,5-Cyclooctadiene)methylpalladium(II) chloride, 1-5 mol%) and any necessary ligands.
- **Solvent and Degassing:** Add an appropriate solvent (e.g., toluene, dioxane, DMF) and degas the mixture by bubbling with an inert gas (e.g., argon or nitrogen) for 15-30 minutes.
- **Reaction:** Heat the reaction mixture to the desired temperature (typically 80-120 °C) and monitor the progress by a suitable analytical technique (e.g., TLC, GC, LC-MS).
- **Work-up:** Upon completion, cool the reaction to room temperature, dilute with an organic solvent, and wash with water or an aqueous salt solution.
- **Purification:** Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$ ,  $\text{Na}_2\text{SO}_4$ ), filter, and concentrate under reduced pressure. Purify the crude product by a suitable

method, such as column chromatography.

## Safety Information

(1,5-Cyclooctadiene)methylpalladium(II) chloride is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is classified as toxic if swallowed or in contact with skin, and may cause respiratory irritation. Personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn at all times.

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